

Essential Safety and Handling Protocols for GSK3179106

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Compound of Interest

Compound Name: GSK3179106

Cat. No.: B607825

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **GSK3179106**, a selective RET kinase inhibitor. The following procedures are designed to ensure a safe laboratory environment and proper management of the compound.

Personal Protective Equipment (PPE) and Safety Measures

While **GSK3179106** is not classified as a hazardous substance or mixture according to the provided Safety Data Sheet (SDS), adherence to standard laboratory safety protocols is crucial to minimize exposure and ensure personnel safety.^[1]

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Nitrile or latex gloves	To prevent direct skin contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from potential splashes or aerosolized particles.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a NIOSH-approved respirator if dust or aerosols are generated.	To prevent inhalation of the compound, especially when handling powders.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form to avoid dust and aerosol formation.[\[1\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[1\]](#)

Safe Handling and Storage Protocol

Handling:

- Preparation: Before handling, ensure all required PPE is correctly worn.
- Dispensing: Carefully weigh and dispense the compound in a designated area, preferably within a fume hood, to minimize the generation of dust.
- Solution Preparation: When preparing solutions, add the solvent to the compound slowly to avoid splashing.
- Avoidance of Contact: Avoid inhalation, and direct contact with eyes and skin.[\[1\]](#)

Storage:

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.[\[1\]](#)
- In Solvent: Store at -80°C for up to 2 years or at -20°C for up to 1 year.[\[1\]](#)
- Keep the container tightly sealed in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)

First Aid and Emergency Procedures

In the event of exposure, the following first aid measures should be taken immediately:

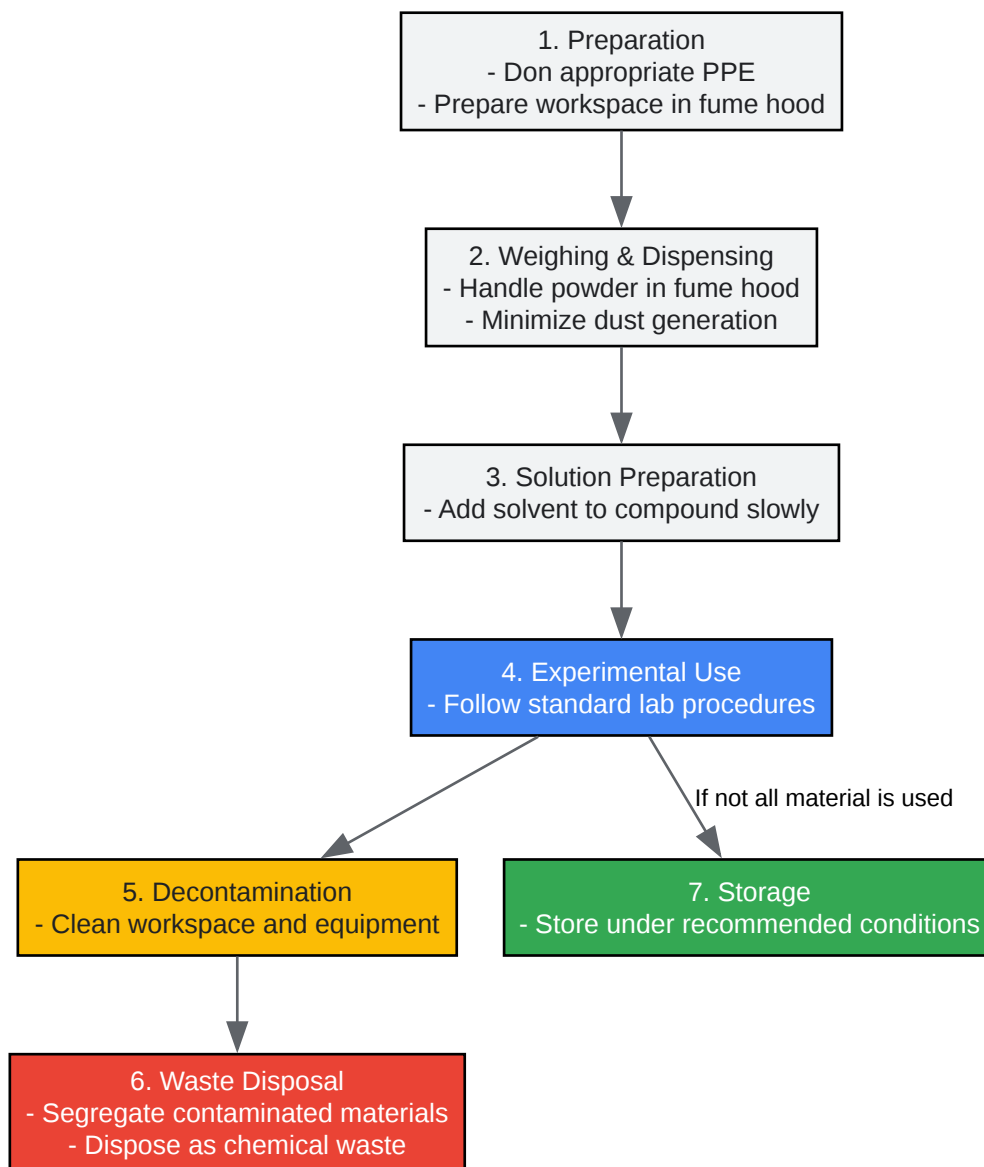
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention. [1]
Skin Contact	Thoroughly rinse the affected skin with plenty of water. Remove contaminated clothing and shoes. Seek medical attention. [1]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support. Avoid mouth-to-mouth resuscitation. [1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [1]

Disposal Plan

All waste materials contaminated with **GSK3179106** should be handled as chemical waste.

- Segregation: Collect all contaminated materials, including gloves, pipette tips, and empty containers, in a designated and clearly labeled chemical waste container.
- Disposal: Dispose of the chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in regular trash.

Operational Workflow for Handling GSK3179106



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Caption: Workflow for Safe Handling and Disposal of **GSK3179106**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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